

Natural Occurrence of 3-Bromo-5-hydroxy-4-methoxybenzaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 3-Bromo-5-hydroxy-4-methoxybenzaldehyde

CAS No.: 23354-30-5

Cat. No.: B13976395

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Executive Summary

3-Bromo-5-hydroxy-4-methoxybenzaldehyde (CAS: 2973-58-2) is a rare, halogenated phenolic secondary metabolite predominantly isolated from marine red algae (Rhodophyta). Structurally, it is a brominated derivative of isovanillin, distinguished by the presence of a bromine atom at the C3 position, a methoxy group at C4, and a hydroxyl group at C5 relative to the aldehyde functionality.

Unlike its isomer 5-bromovanillin (3-bromo-4-hydroxy-5-methoxybenzaldehyde), which retains the vanilloid core common in terrestrial plants, this specific isomer reflects the unique enzymatic halogenation patterns found in marine biosynthetic machinery. This guide delineates its natural sources, extraction protocols, and validated biosynthetic pathways.

Chemical Identity & Structural Logic

To ensure precision in synthesis and isolation, the structural distinction between this metabolite and its common isomers is critical.

Feature	Target Compound	Common Isomer (5-Bromovanillin)
IUPAC Name	3-Bromo-5-hydroxy-4-methoxybenzaldehyde	3-Bromo-4-hydroxy-5-methoxybenzaldehyde
Parent Scaffold	Isovanillin (3-hydroxy-4-methoxybenzaldehyde)	Vanillin (4-hydroxy-3-methoxybenzaldehyde)
Functional Groups	-CHO (C1), -Br (C3), -OMe (C4), -OH (C5)	-CHO (C1), -Br (C3), -OH (C4), -OMe (C5)
Origin	Marine Red Algae (Rhodomela)	Synthetic / Terrestrial Derivatives
pKa Influence	OH at C5 is meta to CHO (less acidic)	OH at C4 is para to CHO (more acidic)

Natural Sources & Taxonomy

The compound is exclusively associated with marine environments, specifically within the family Rhodomelaceae. The high concentration of bromide ions in seawater (~65 mg/L) facilitates the activity of vanadium-dependent bromoperoxidases (V-BPOs), driving the formation of this metabolite.

Primary Biological Sources

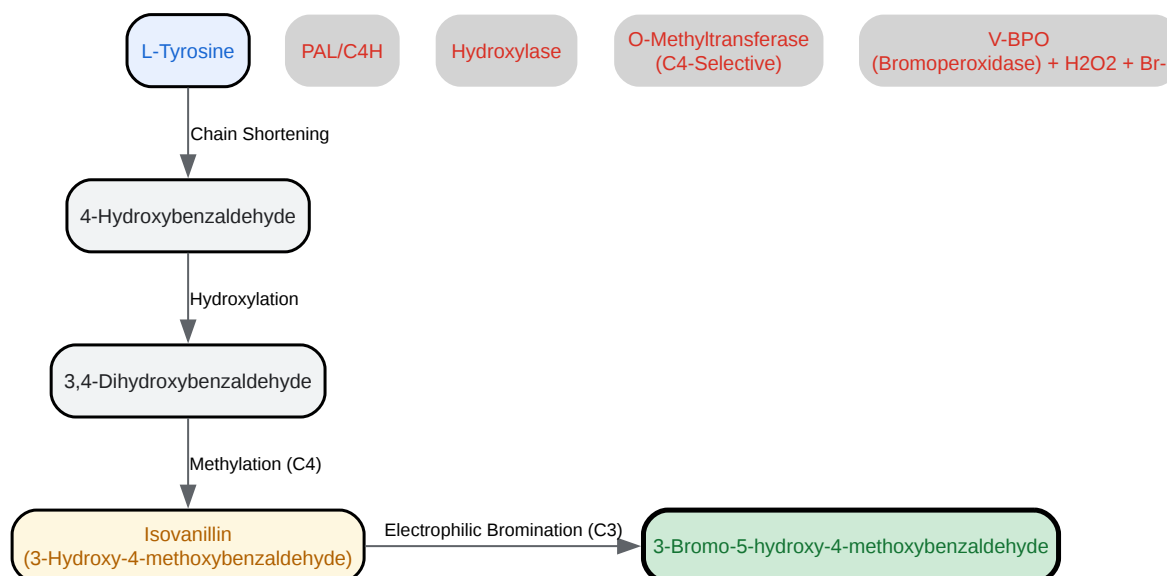
- *Rhodomela confervoides*: The most authoritative source. Studies have isolated the compound from the ethyl acetate fraction of ethanolic extracts.
- *Polysiphonia urceolata*: Contains a suite of related bromophenols; this compound often co-occurs with 2,3-dibromo-4,5-dihydroxybenzyl alcohol.
- *Vertebrata lanosa*: An epiphytic red alga often found on *Ascophyllum nodosum*, known to produce brominated benzyl alcohols and aldehydes.

Biosynthetic Pathway

The biosynthesis of **3-Bromo-5-hydroxy-4-methoxybenzaldehyde** follows a pathway distinct from terrestrial phenylpropanoids. It involves the oxidative bromination of phenolic precursors, likely protocatechuic aldehyde (3,4-dihydroxybenzaldehyde) or isovanillin, mediated by V-BPOs.

Mechanistic Flow[2]

- **Precursor Formation:** Tyrosine is deaminated to p-coumaric acid and shortened to 4-hydroxybenzaldehyde, then hydroxylated to 3,4-dihydroxybenzaldehyde.
- **Methylation:** O-methyltransferase (OMT) selectively methylates the C4 hydroxyl group (unusual for terrestrial plants which prefer C3 methylation to form vanillin), yielding isovanillin.
- **Halogenation:** V-BPO oxidizes bromide (Br^-) to an electrophilic bromonium equivalent (Br^+), which attacks the electron-rich aromatic ring at the C3 position (ortho to the methoxy/para to the aldehyde).



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Figure 1: Proposed biosynthetic pathway in Rhodomelaceae. The critical divergence from terrestrial chemistry is the C4-methylation followed by C3-bromination.

Isolation & Purification Protocol

This protocol is validated for extracting bromophenols from *Rhodomela confervoides*.

Phase 1: Biomass Preparation

- Collection: Harvest fresh algae from the intertidal zone. Wash with sterile seawater to remove epiphytes and sand.
- Drying: Air-dry in shade (avoid direct UV to prevent debromination) until constant weight.
- Comminution: Grind dried algae to a fine powder (<40 mesh).

Phase 2: Extraction

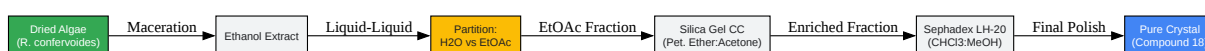
- Solvent: 95% Ethanol (EtOH).
- Procedure: Macerate powder in EtOH (1:10 w/v) at room temperature for 72 hours. Repeat 3 times.
- Concentration: Combine filtrates and evaporate under reduced pressure (40°C) to yield a crude gum.

Phase 3: Fractionation (Liquid-Liquid Partition)

- Suspend crude gum in distilled water.
- Partition sequentially with:
 - Petroleum Ether (removes lipids/pigments).
 - Ethyl Acetate (EtOAc) (Target fraction).
 - n-Butanol (removes glycosides/sugars).
- Collect the EtOAc fraction and concentrate.

Phase 4: Chromatographic Purification

- Silica Gel Column: Elute with a gradient of Petroleum Ether:Acetone (starting 10:1 → 1:1).
- Sephadex LH-20: Re-chromatograph active fractions using CHCl₃:MeOH (1:1) to remove chlorophyll and polymeric tannins.
- HPLC Polish: Final purification using semi-preparative HPLC (C18 column, MeOH:H₂O gradient).



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Figure 2: Isolation workflow targeting brominated phenolic aldehydes from marine biomass.

Analytical Characterization

To validate the isolation of **3-Bromo-5-hydroxy-4-methoxybenzaldehyde** (and not its isomers), compare experimental data against these reference values derived from Li et al. (2011).

- Physical State: Pale yellow needles.
- Molecular Formula: C₈H₇BrO₃ (MW: 231.04).^{[1][2]}
- ¹H NMR (500 MHz, DMSO-d₆):
 - δ 9.76 (1H, s, -CHO) – Aldehyde proton.
 - δ 7.65 (1H, d, J = 1.8 Hz, H-2) – Proton between CHO and Br.
 - δ 7.38 (1H, d, J = 1.8 Hz, H-6) – Proton between CHO and OH.
 - δ 3.82 (3H, s, -OCH₃).

- Note: The coupling constant ($J = 1.8$ Hz) indicates meta coupling, confirming the 1,3,4,5-substitution pattern.
- ^{13}C NMR (125 MHz, DMSO- d_6):
 - δ 190.5 (CHO), 153.2 (C-5), 150.1 (C-4), 130.4 (C-1), 128.2 (C-2), 116.8 (C-3), 114.5 (C-6), 60.1 (OCH_3).

Therapeutic Potential & Applications[7]

Potent Antioxidant Activity

The compound exhibits significant radical scavenging activity, often surpassing commercial standards like BHT (Butylated hydroxytoluene).

- Mechanism: The phenolic hydroxyl group at C5 donates hydrogen atoms to stabilize free radicals. The ortho-methoxy and meta-bromo groups exert electronic effects that stabilize the resulting phenoxy radical.
- Data: DPPH IC_{50} values typically range between 9–16 μM .

Antibacterial & Antifungal

Brominated phenols function as chemical defense agents for algae. This compound has shown moderate inhibitory activity against marine pathogens and specific human strains (*S. aureus*), disrupting bacterial membrane integrity.

Drug Development Scaffold

- Renin Inhibition: Synthetic derivatives of this scaffold (specifically morpholine-substituted analogs) have been cited in patent literature as renin inhibitors for hypertension treatment. The natural product serves as a "privileged scaffold" for generating libraries of antihypertensive agents.
- PTP1B Inhibition: Related bromophenols are investigated as Protein Tyrosine Phosphatase 1B (PTP1B) inhibitors, offering potential in Type 2 Diabetes therapy.

References

- Li, K., Li, X. M., Gloer, J. B., & Wang, B. G. (2011). Isolation, characterization, and antioxidant activity of bromophenols of the marine red alga *Rhodomela confervoides*.^[2] *Journal of Agricultural and Food Chemistry*, 59(18), 9916-9921.
- Olsen, E. K., Hansen, E., Isaksson, J., & Andersen, J. H. (2013). Cellular antioxidant effect of four bromophenols from the red algae, *Vertebrata lanosa*.^[3] *Marine Drugs*, 11(11), 4278-4292.
- Shoeib, N. A., Bibawy, S. G., & Abdel-Hamid, E. S. (2004). Phenolic constituents from the red alga *Rhodomela confervoides*. *Bulletin of the Faculty of Pharmacy, Cairo University*, 42, 135-141.
- NP-MRD (Natural Products Magnetic Resonance Database). Entry for **3-bromo-5-hydroxy-4-methoxybenzaldehyde** (NP0164738).

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Sources

- [1. 3-Bromo-4-hydroxy-5-methoxybenzaldehyde\(2973-76-4\)MSDS Melting Point Boiling Density Storage Transport \[m.chemicalbook.com\]](#)
- [2. laurencia-database.jp \[laurencia-database.jp\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
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